

Allylescaline (AL): Chemical & Pharmacological Profile

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Compound Focus: Allylescaline

CAS No.: 39201-75-7

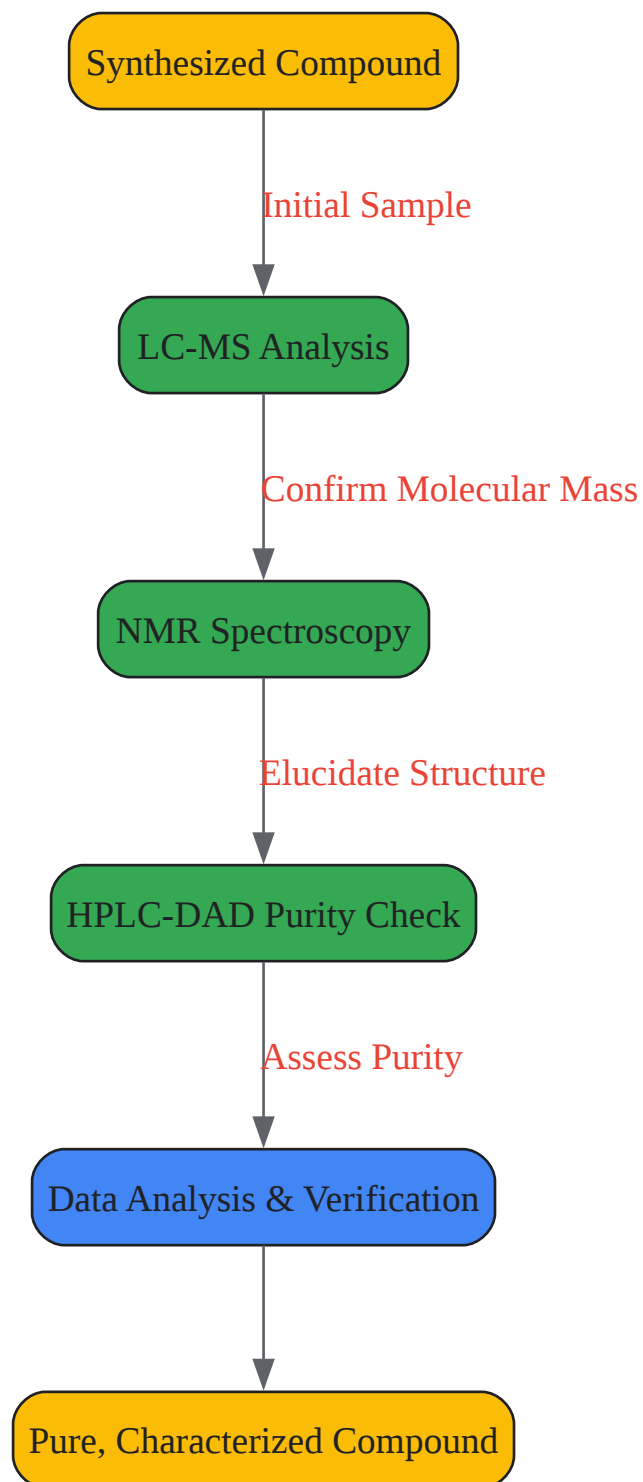
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Property	Description
IUPAC Name	4-(Allyloxy)-3,5-dimethoxyphenethylamine [1]
Molecular Formula	C ₁₃ H ₁₉ NO ₃ [1]
Molar Mass	237.30 g/mol [1]
Chemical Class	Phenethylamine (Scaline family) [1]
Primary Pharmacological Action	Serotonin 5-HT _{2A} /5-HT _{2B} /5-HT _{2C} receptor agonist [1]
Dosage Range (Oral, Active)	20 - 40 mg [2]
Duration of Effects (Oral)	8 - 12 hours [1]

Analytical Techniques for Compound Characterization

While not specific to crystallization, several analytical techniques are crucial for verifying the identity and purity of synthesized compounds like **Allylescaline**. The following workflow illustrates a potential analytical process for a novel phenethylamine, using techniques mentioned in the search results.



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Here are more details on these techniques:

- **Liquid Chromatography-Mass Spectrometry (LC-MS):** This technique is ideal for initial identification. It separates components in a mixture and provides the molecular mass of the compound, confirming its identity [3].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR, especially when coupled with LC (LC-NMR), is a powerful tool for the full structural elucidation of compounds and for characterizing impurities [3].
- **High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD):** This method is excellent for assessing the purity of a final product. It separates the components of your sample and can detect contaminants based on their unique UV-light absorption spectra [4].

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References

1. Allylescaline [en.wikipedia.org]
2. - PsychonautWiki Allylescaline [psychonautwiki.org]
3. LC- NMR Applications [news-medical.net]
4. with Diode Array Detection HPLC Analysis [ctlatesting.com]

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[<https://www.smolecule.com/products/b984022#purification-challenges-allylescaline-crystalline-form>]

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